

Preparing ARN11391 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ARN11391

Cat. No.: B12372562

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This document provides detailed protocols and guidelines for the preparation of **ARN11391** stock solutions using dimethyl sulfoxide (DMSO). **ARN11391** is a selective enhancer of the inositol 1,4,5-trisphosphate receptor type 1 (ITPR1), a crucial intracellular calcium channel.[1] [2] Proper preparation and storage of **ARN11391** stock solutions are critical for ensuring experimental reproducibility and accuracy in research applications, such as studies on spinocerebellar ataxia.[1][3]

Application Notes

Dimethyl sulfoxide (DMSO) is a highly polar, aprotic organic solvent widely used for dissolving a broad range of small molecules for in vitro and in vivo studies.[4][5][6] **ARN11391** exhibits excellent solubility in DMSO, allowing for the preparation of high-concentration stock solutions.[2]

Key Considerations:

- **Purity of Reagents:** Use high-purity, anhydrous or sterile DMSO to minimize the introduction of contaminants and water, which can affect compound stability and experimental results.[4]

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air.[7] Handle DMSO in a dry environment and keep containers tightly sealed.
- **Compound Stability:** While **ARN11391** is soluble in DMSO, long-term storage and repeated freeze-thaw cycles can lead to degradation. It is recommended to prepare aliquots of the stock solution to minimize this.[1]
- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling both **ARN11391** and DMSO. Work in a well-ventilated area or a chemical fume hood.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ARN11391**, essential for accurate stock solution preparation.

Parameter	Value	Source(s)
Molecular Weight	383.48 g/mol	[1]
	383.49 g/mol	[2]
Solubility in DMSO	Up to 100 mM	[2]
Purity	≥98%	[2]

Experimental Protocols

This section provides a detailed, step-by-step protocol for preparing a 10 mM stock solution of **ARN11391** in DMSO.

Materials:

- **ARN11391** powder
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

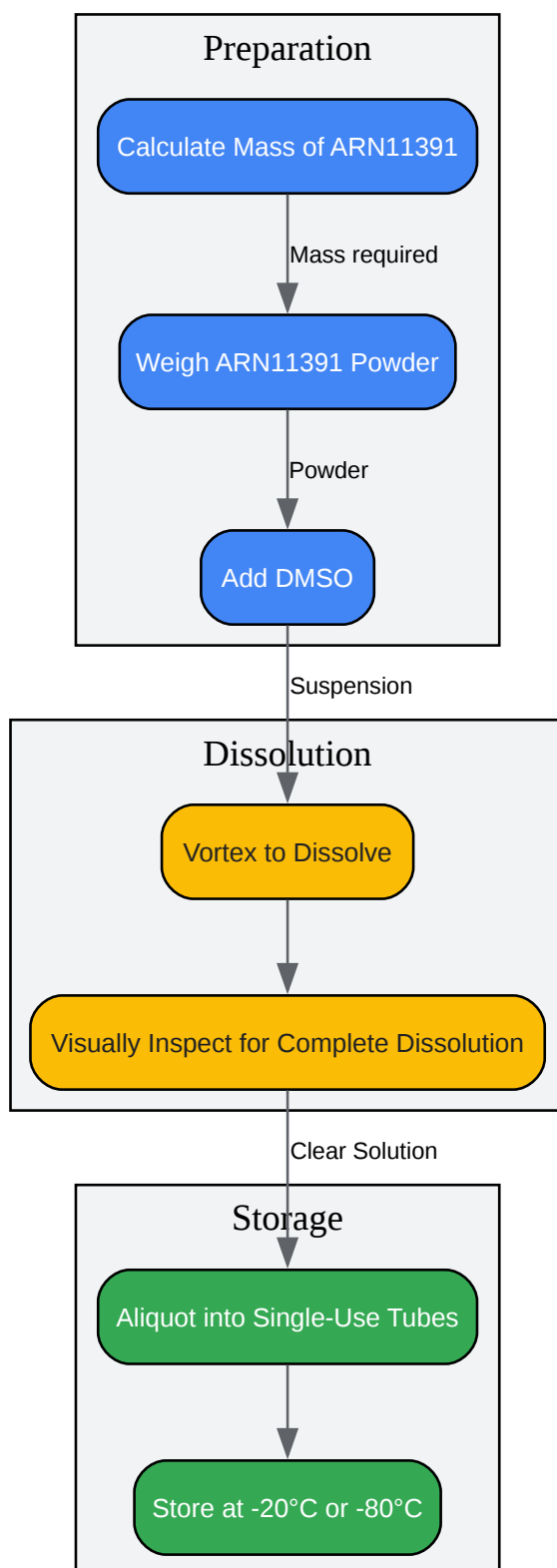
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol for Preparing a 10 mM **ARN11391** Stock Solution:

- Determine the Required Mass of **ARN11391**:
 - Use the following formula to calculate the mass of **ARN11391** needed to prepare the desired volume of a 10 mM stock solution: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 383.49 \text{ (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution, you would need: $1 \text{ mL} \times 10 \text{ mmol/L} \times 383.49 \text{ g/mol} \times (1 \text{ L} / 1000 \text{ mL}) \times (1000 \text{ mg} / 1 \text{ g}) = 3.83 \text{ mg}$
- Weighing **ARN11391**:
 - Carefully weigh out the calculated mass of **ARN11391** powder using a calibrated analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or amber glass vial.
- Adding DMSO:
 - Add the desired volume of high-purity DMSO to the tube or vial containing the **ARN11391** powder.
 - For the example above, add 1 mL of DMSO.
- Dissolving the Compound:
 - Tightly cap the tube or vial.
 - Vortex the solution until the **ARN11391** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

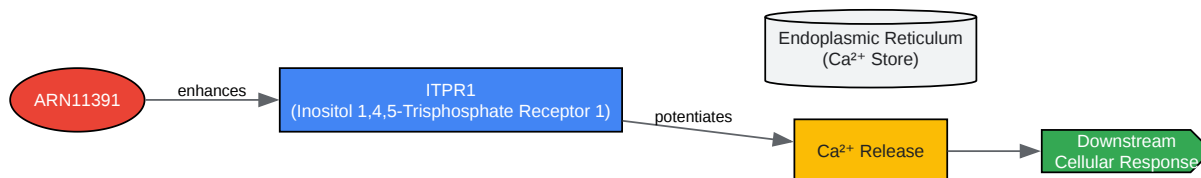
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Diagrams



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Caption: Workflow for preparing **ARN11391** stock solution in DMSO.



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Caption: Simplified signaling pathway of **ARN11391** as an ITPR1 enhancer.

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